

Chemical properties and reactivity of "Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate"

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Compound of Interest

Compound Name: Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate

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An In-depth Technical Guide to Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate

Introduction: **Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate** is a bifunctional organic compound featuring a cyclopropane ring substituted with both a hydroxymethyl group and an ethyl carboxylate group at the same carbon atom. This unique structural arrangement imparts a combination of steric hindrance and electronic properties that make it a valuable building block in organic synthesis and a subject of interest in medicinal chemistry. This guide provides a comprehensive overview of its chemical properties, reactivity, and associated experimental considerations for researchers and professionals in drug development.

Chemical and Physical Properties

The fundamental physicochemical properties of **Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate** are summarized below. These properties are critical for its handling, storage, and application in synthetic protocols.

Property	Value	Reference
IUPAC Name	ethyl 1-(hydroxymethyl)cyclopropane-1-carboxylate	[1]
CAS Number	3697-68-5	[1][2]
Molecular Formula	C ₇ H ₁₂ O ₃	[1][2]
Molecular Weight	144.17 g/mol	[1][2]
Boiling Point	90-94 °C at 8 Torr	[2]
Density	1.159 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	15.10 ± 0.10 (Predicted)	[2]
Storage Temperature	2-8°C	[2]
Topological Polar Surface Area	46.5 Å ²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	4	[1]

Reactivity and Chemical Behavior

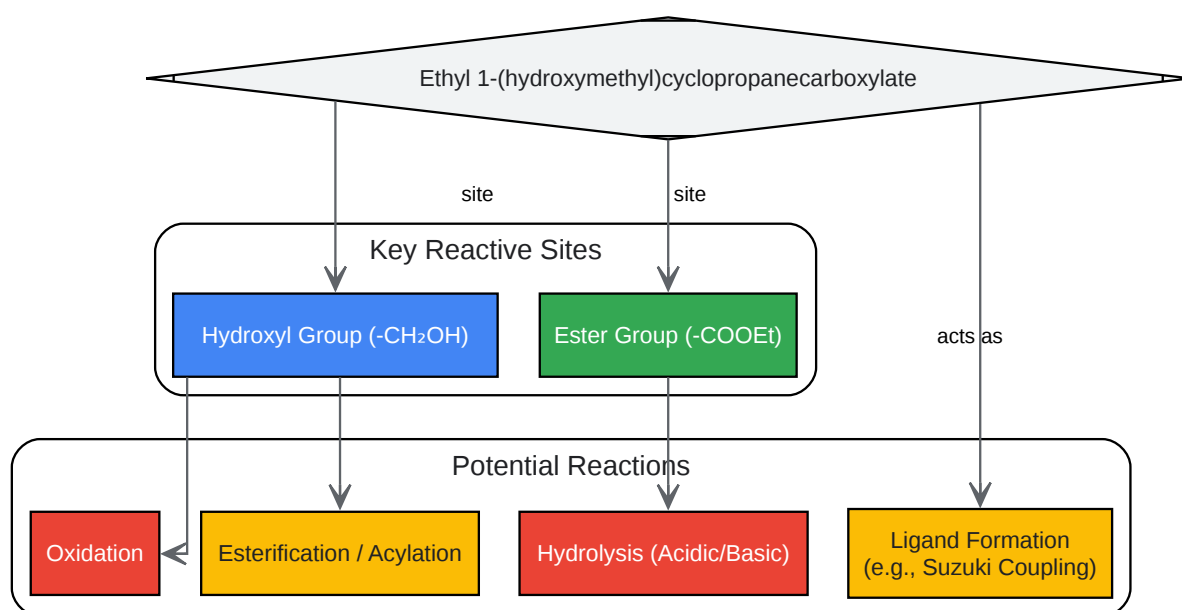
The reactivity of **Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate** is dictated by its two primary functional groups: the primary alcohol (-CH₂OH) and the ethyl ester (-COOEt). The strained cyclopropane ring also influences its chemical behavior.

Core Reactivity:

- **Alcohol Group:** The primary hydroxyl group can undergo typical alcohol reactions such as oxidation to an aldehyde or carboxylic acid, esterification with carboxylic acids or acyl chlorides, and etherification.

- **Ester Group:** The ethyl ester is susceptible to hydrolysis under acidic or basic conditions to yield the corresponding carboxylic acid. It can also undergo transesterification in the presence of other alcohols and a suitable catalyst.
- **Ligand Formation:** The molecule is known to act as a ligand, particularly in Suzuki coupling reactions, suggesting the oxygen atoms can coordinate with metal centers.^{[2][3]}

Incompatibilities: The compound is incompatible with strong acids, bases, and oxidizing agents, which can promote ester hydrolysis, deprotonation, or oxidation of the alcohol, respectively.^[3]



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Caption: General reactivity profile of **Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate**.

Experimental Protocols

While specific reaction protocols for this exact molecule are proprietary or scattered in patent literature, a general procedure for its synthesis can be adapted from standard organic chemistry methods, such as the Fischer esterification of its corresponding carboxylic acid.

Proposed Synthesis: Fischer Esterification of 1-(hydroxymethyl)cyclopropanecarboxylic acid

This protocol describes a plausible method for the synthesis of the title compound.

- Reaction Setup:
 - To a solution of 1-(hydroxymethyl)cyclopropanecarboxylic acid (1.0 equivalent) in absolute ethanol (acting as both solvent and reactant, ~5-10 mL per gram of acid), add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 equivalents) slowly at 0 °C.
 - Equip the reaction flask with a reflux condenser and a drying tube.
- Reaction Execution:
 - Heat the reaction mixture to reflux (approximately 78 °C) and maintain for 3-5 hours.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting carboxylic acid is consumed.
- Work-up and Isolation:
 - After completion, cool the mixture to room temperature and remove the excess ethanol under reduced pressure using a rotary evaporator.^[4]
 - Dissolve the resulting residue in a suitable organic solvent, such as ethyl acetate (e.g., 50 mL).^[4]
 - Carefully wash the organic layer with a saturated aqueous solution of sodium bicarbonate to neutralize the acidic catalyst, followed by a wash with saturated saline (brine) to remove residual water.^[4]
 - Separate the organic layer and dry it over anhydrous sodium sulfate or magnesium sulfate.^[4]
- Purification:
 - Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.

- Purify the crude ester by vacuum distillation to yield **Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate** as a pure liquid.

Caption: Proposed experimental workflow for synthesis via Fischer esterification.

Safety and Handling

Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate is classified as a combustible liquid and presents several health hazards. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or a chemical fume hood.

GHS Hazard Information:

Hazard Class	Hazard Statement	GHS Classification
Flammability	H227: Combustible liquid	Flammable liquids (Category 4)
Skin Corrosion/Irritation	H315: Causes skin irritation	Skin Irritation (Category 2)
Eye Damage/Irritation	H319: Causes serious eye irritation	Eye Irritation (Category 2A)
Target Organ Toxicity	H335: May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)

Data sourced from PubChem GHS Classification.[1]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[5]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[5]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[5]

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References

- 1. Ethyl 1-(hydroxymethyl)cyclopropane-1-carboxylate | C₇H₁₂O₃ | CID 12450336 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-HYDROXYMETHYL-CYCLOPROPANECARBOXYLIC ACID ETHYL ESTER Six Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate, 95% 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. ETHYL 1-HYDROXYCYCLOPENTANE-CARBOXYLATE | 41248-23-1 [chemicalbook.com]
- 5. capotchem.cn [capotchem.cn]
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